

# In-depth Technical Guide: (R)-3-((benzyloxy)carbonyl)-2-oxoimidazolidine-4-carboxylic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (R)-3-Cbz-2-Oxo-imidazolidine-4-carboxylic acid

Cat. No.: B1348698

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

(R)-3-((benzyloxy)carbonyl)-2-oxoimidazolidine-4-carboxylic acid, a chiral heterocyclic compound, serves as a valuable building block in synthetic organic chemistry. Its rigidified cyclic structure, derived from (R)-aspartic acid, makes it a significant precursor in the stereoselective synthesis of complex molecules, including peptide mimetics and pharmacologically active agents. This technical guide provides a comprehensive overview of its chemical properties, a plausible synthetic pathway, and its potential applications in drug discovery and development, based on available scientific literature.

## Chemical and Physical Properties

(R)-3-((benzyloxy)carbonyl)-2-oxoimidazolidine-4-carboxylic acid, also known as (4R)-3-(benzyloxycarbonyl)-2-oxo-imidazolidine-4-carboxylic acid, is a white to off-white solid. Its fundamental properties are summarized in the table below.

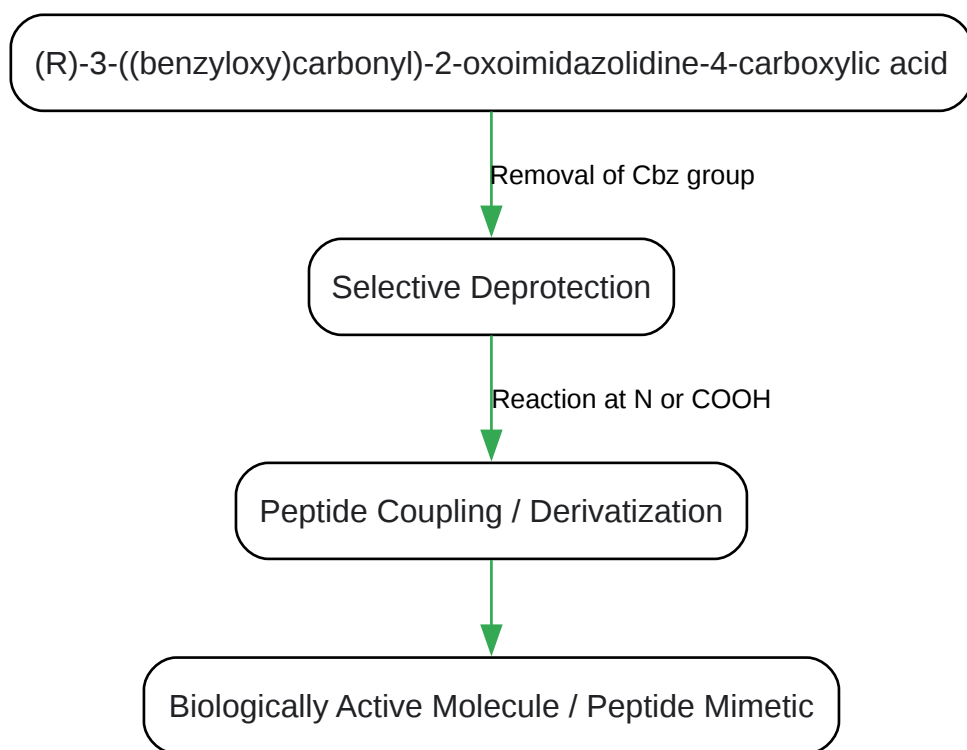
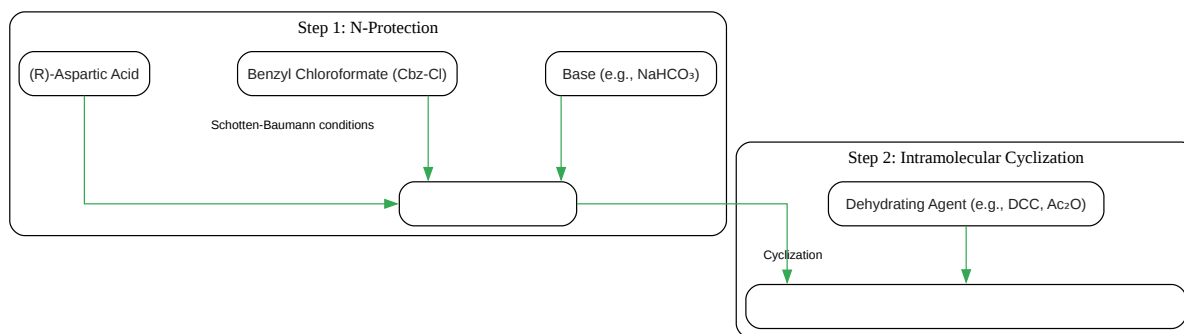
Property	Value	Reference
IUPAC Name	(4R)-3-[(benzyloxy)carbonyl]-2-oxoimidazolidine-4-carboxylic acid	--INVALID-LINK--
Molecular Formula	C <sub>12</sub> H <sub>12</sub> N <sub>2</sub> O <sub>5</sub>	--INVALID-LINK--
Molecular Weight	264.24 g/mol	--INVALID-LINK--
CAS Number	634614-25-8	--INVALID-LINK--
Appearance	Solid	General Chemical Supplier Information
Chirality	(R)-enantiomer	Inherent to IUPAC name

## Synthesis

The synthesis of (R)-3-((benzyloxy)carbonyl)-2-oxoimidazolidine-4-carboxylic acid typically proceeds from the corresponding N-protected amino acid, N-Cbz-(R)-aspartic acid. The key transformation involves an intramolecular cyclization to form the 2-oxoimidazolidine ring system. While a specific, detailed experimental protocol for this exact transformation is not readily available in the public domain, a general and plausible synthetic workflow is outlined below. This proposed pathway is based on established principles of organic chemistry for the cyclization of N-acylated amino acids.

## Proposed Synthetic Workflow

The synthesis can be conceptualized as a two-step process starting from (R)-aspartic acid.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-depth Technical Guide: (R)-3-((benzyloxy)carbonyl)-2-oxoimidazolidine-4-carboxylic acid]. BenchChem, [2025]. [Online

PDF]. Available at: [<https://www.benchchem.com/product/b1348698#iupac-name-r-3-benzyloxy-carbonyl-2-oxoimidazolidine-4-carboxylic-acid>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)